

P163-0892 stock solution preparation and storage

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Compound of Interest

Compound Name: P163-0892

Cat. No.: B11190360

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Application Notes and Protocols for P163-0892

A comprehensive search for the compound "**P163-0892**" did not yield any specific chemical or biological information. This identifier does not correspond to a known commercially available research chemical, drug candidate, or biological probe in the public domain. Therefore, the requested detailed application notes, protocols, and diagrams cannot be generated.

It is possible that "**P163-0892**" is an internal compound identifier specific to a particular research institution or company, or that there may be a typographical error in the provided name.

To enable the creation of the requested content, please verify the compound identifier and provide a recognized chemical name, CAS number, or a reference to a publication describing its synthesis and biological activity.

Once a valid compound is identified, the following sections would typically be developed:

Compound Information

This section would provide a summary of the key chemical and physical properties of the compound.

Table 1: Chemical and Physical Properties of [Corrected Compound Name]

Property	Value	Reference
Molecular Formula	TBD	TBD
Molecular Weight	TBD	TBD
CAS Number	TBD	TBD
Appearance	TBD	TBD
Purity	TBD	TBD
Solubility	TBD	TBD
Storage Temperature	TBD	TBD

Stock Solution Preparation

This section would detail the recommended procedure for preparing a high-concentration stock solution for experimental use.

2.1 Materials

- [Corrected Compound Name] powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Calibrated pipettes

2.2 Protocol

- Allow the vial of [Corrected Compound Name] powder to equilibrate to room temperature before opening.
- Aseptically weigh out a precise amount of the compound.

- Add the appropriate volume of DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the solution thoroughly until the compound is completely dissolved. Gentle warming in a water bath (e.g., 37°C) may be required for some compounds.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Table 2: Example Stock Solution Preparation

Desired Stock Concentration	Mass of Compound (mg)	Volume of DMSO (mL)
10 mM	Dependent on MW	Calculated
50 mM	Dependent on MW	Calculated
100 mM	Dependent on MW	Calculated

Storage and Stability

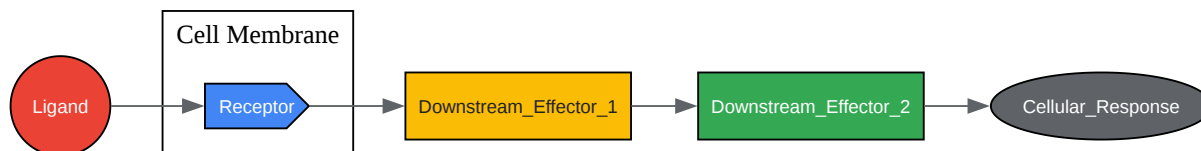
This section would provide guidance on the proper storage of the stock solution to maintain its integrity.

- Short-term Storage: Store aliquots at -20°C for up to [TBD] months.
- Long-term Storage: For storage longer than [TBD] months, it is recommended to store aliquots at -80°C.
- Stability: Avoid repeated freeze-thaw cycles. Protect from light if the compound is light-sensitive. The stability of the compound in aqueous media at working concentrations should be determined experimentally.

Biological Activity and Signaling Pathway

This section would describe the known biological target(s) and the signaling pathway(s) modulated by the compound.

(Placeholder for Biological Description)



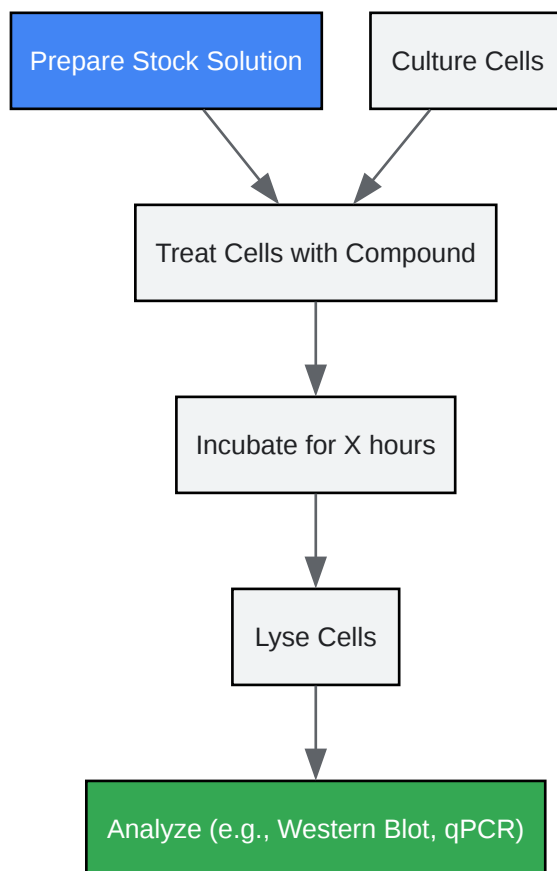
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Caption: Placeholder for the signaling pathway diagram.

Experimental Protocol: Example Application

This section would provide a detailed, step-by-step protocol for a common experimental application of the compound.

(Placeholder for Experimental Protocol)



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Caption: Placeholder for the experimental workflow diagram.

Please provide the correct compound identifier to proceed with generating the specific and accurate documentation you require.

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